

Synthesis of Bavachinin Analogs for Drug Discovery: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bavachinin*

Cat. No.: *B190651*

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These application notes provide a comprehensive overview of the synthesis of **bavachinin** analogs and their evaluation as potential therapeutic agents. Detailed protocols for chemical synthesis and key biological assays are included to facilitate research and development in this area.

Bavachinin, a flavanone isolated from the seeds of *Psoralea corylifolia*, has demonstrated a range of biological activities, including anticancer, anti-inflammatory, and neuroprotective effects.[1][2] To enhance its therapeutic potential and explore structure-activity relationships (SAR), various analogs of **bavachinin** have been synthesized and evaluated. This document outlines the synthesis of several classes of **bavachinin** analogs and the protocols for assessing their biological activity.

Data Presentation: Cytotoxicity of Bavachinin Analogs

The following table summarizes the in vitro cytotoxicity of selected **bavachinin** analogs against various human cancer cell lines. The data is presented as IC50 values (μM), which represents the concentration of the compound required to inhibit the growth of 50% of the cancer cells.

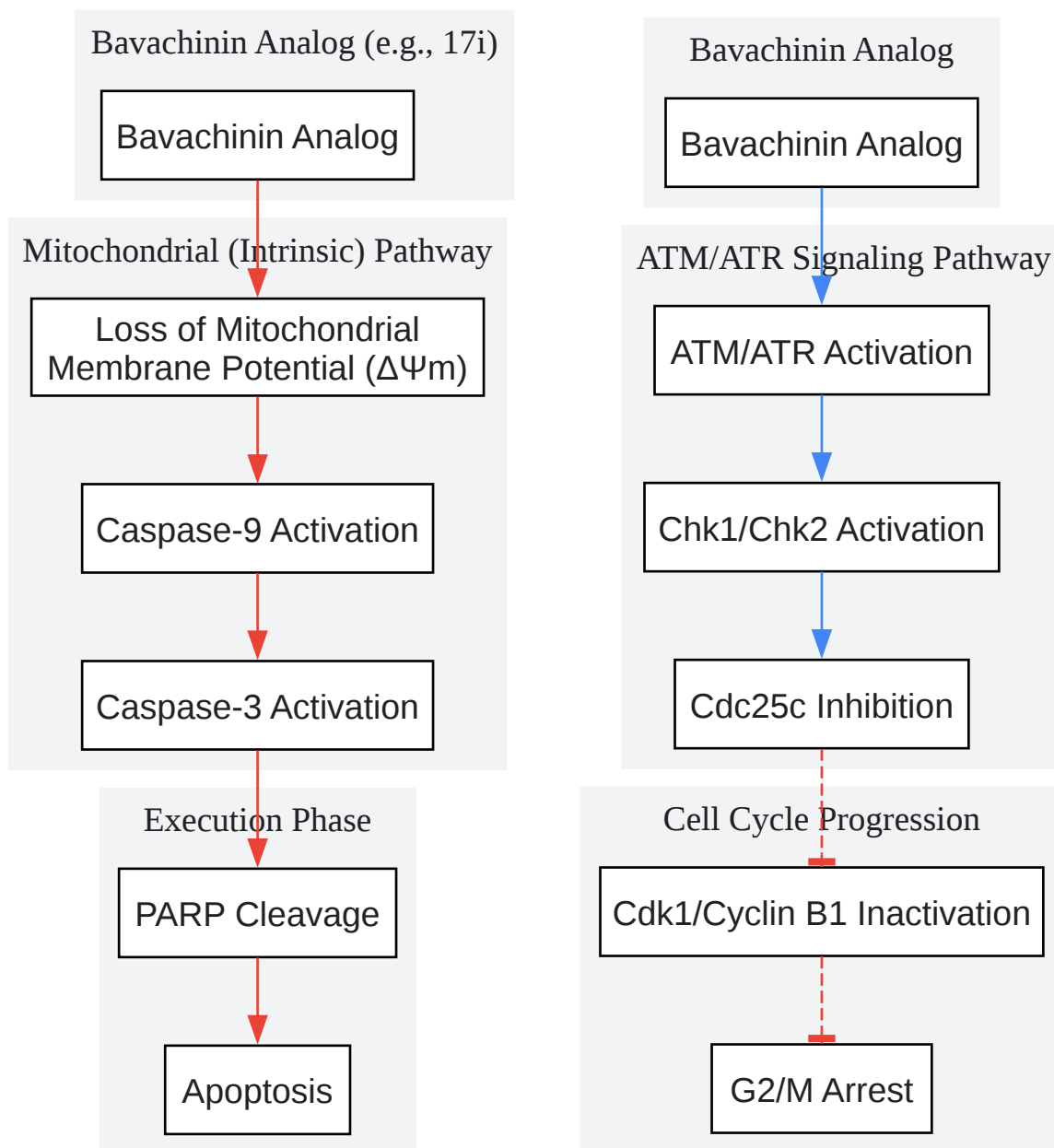
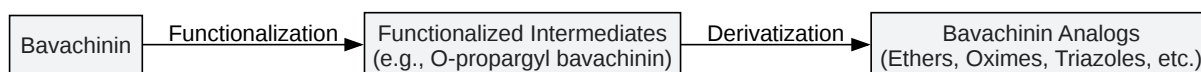
Compound	Analog Type	A549 (Lung)	PC-3 (Prostate)	HCT-116 (Colon)	MCF-7 (Breast)	Reference
Bavachinin	Parent Compound	30.5	-	-	-	[3]
17i	1,2,3-Triazole	7.72	16.08	7.13	11.67	[3][4]
13	Oxime	< 20	< 20	< 20	< 20	
14	Semicarbazide	< 20	< 20	< 20	< 20	

Note: "-" indicates data not available.

Experimental Protocols

General Synthesis of Bavachinin Analogs

The synthesis of **bavachinin** analogs often starts with the parent molecule, **bavachinin**, which can be isolated from natural sources or synthesized. The general workflow for synthesizing analogs involves modifying the functional groups of **bavachinin**.



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References

- 1. A Review of Bavachinin and Its Derivatives as Multi-Therapeutic Agents | Semantic Scholar [semanticscholar.org]
- 2. A Review of Bavachinin and Its Derivatives as Multi-Therapeutic Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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